

Evaluating the Cost-Effectiveness of Sebutylazine in Weed Management: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sebutylazine

Cat. No.: B166565

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In the competitive landscape of agricultural production, effective and economical weed management is a cornerstone of profitability. **Sebutylazine**, a member of the triazine class of herbicides, presents a valuable tool for growers. This guide provides a comprehensive evaluation of the cost-effectiveness of **Sebutylazine** in weed management, primarily in maize cultivation, by comparing its performance with common alternatives. The information presented herein is intended for researchers, scientists, and agricultural professionals, synthesizing data from various experimental studies to facilitate informed decision-making.

Performance and Cost-Effectiveness at a Glance

Sebutylazine demonstrates comparable efficacy to its chemical analog, atrazine, and other commonly used herbicides in controlling a broad spectrum of broadleaf weeds and some grasses in maize. Its cost-effectiveness is influenced by application rates, the specific weed spectrum, and prevailing market prices of herbicides. The following tables summarize quantitative data from various studies to provide a clear comparison of **Sebutylazine's** performance against its alternatives.

Table 1: Comparative Efficacy of **Sebutylazine** and Alternatives on Key Weed Species in Maize

Herbicide/Treatment	Application Rate (a.i. ha ⁻¹)	Redroot Pigweed (Amaranthus retroflexus) Control (%)	Common Lambsquarters (Chenopodium album) Control (%)	Grass Weeds Control (%)	Reference
Sebutylazine	1.8 L/ha (formulated product)	>90	>90	Variable	
Atrazine	1.0 - 2.0 L/ha (formulated product)	High	High	Moderate	[1][2]
Mesotrione + S-metolachlor	Standard Rate	High	High	High	
Nicosulfuron	35 - 70 g/ha	Low	Low	High	[3]
2,4-D	0.6 - 1.5 L/ha (formulated product)	High	High	Low	[4]
Sebutylazine + Mesotrione	125 g/l + 50 g/l (formulated product)	81.94 - 92.77	-	-	[4]
Sebutylazine + S-metolachlor	Standard Rate	59.70 - 66.30	-	-	[4]

Table 2: Impact on Maize Yield

Herbicide/Treatment	Maize Yield (kg ha ⁻¹)	Yield Increase vs. Weedy Check (%)	Reference
Sebutylazine (1.8 L/ha)	Not specified, but led to 20-30% increase	20 - 30	
Atrazine	No significant difference from Sebuthylazine	-	[1][2]
Mesotrione + S-metolachlor	High, comparable to other effective treatments	-	
Weedy Check	25.7 - 62.2% lower than effective treatments	0	[2]

Table 3: Estimated Cost Comparison of Herbicide Treatments in Maize

Herbicide/Treatment	Estimated Cost per Hectare (USD)	Assumptions
Sebutylazine (500 SC)	\$20 - \$35	Based on an estimated price of 15 – 15–25/L and an application rate of 1.5 L/ha.
Atrazine (500 SC)	\$18 - \$30	Based on an estimated price of 12 – 12–20/L and an application rate of 1.5 L/ha.
Mesotrione (480 SC)	\$30 - \$50	Based on an estimated price of 70 – 70–90/gallon and a use rate of 6 oz/acre.
Nicosulfuron (75% WDG)	\$25 - \$40	Based on a price of ~\$17/ounce and a use rate of 1 oz/acre.
2,4-D Amine	\$10 - \$20	Based on a price of ~\$25/gallon and a use rate of 1 quart/acre.

Disclaimer: Herbicide prices are subject to significant fluctuation based on manufacturer, retailer, location, and volume of purchase. The costs presented are estimates based on publicly available online prices in late 2025 and should be used for comparative purposes only. Professionals should consult with local suppliers for accurate pricing.

Experimental Protocols

The data presented in this guide are derived from field and laboratory experiments. Below are detailed methodologies for key experimental procedures cited.

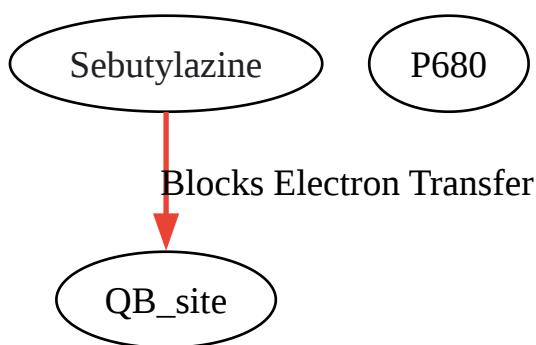
Herbicide Efficacy and Crop Yield Trials in Maize

A common experimental design to evaluate the efficacy of herbicides and their impact on crop yield involves randomized complete block designs with multiple replications.

- Experimental Setup:
 - Plot Size: Typically 10 x 35 feet.
 - Replications: Four replications for each treatment to ensure statistical validity.
 - Treatments: Include a weedy check (no herbicide), a weed-free control (manual weeding), **Sebuthylazine** at various application rates, and comparative herbicide treatments (e.g., Atrazine, Mesotrione + S-metolachlor, Nicosulfuron, 2,4-D).
 - Application: Herbicides are applied using a calibrated sprayer to ensure uniform coverage. Pre-emergence herbicides are applied before crop and weed emergence, while post-emergence herbicides are applied at a specific growth stage of the weeds and crop.
- Data Collection:
 - Weed Control Efficacy: Assessed visually as a percentage of weed control compared to the weedy check at specific intervals after application (e.g., 14, 28, and 56 days). Weed density (number of weeds per square meter) and weed biomass (dry weight of weeds per square meter) are also measured.
 - Crop Phytotoxicity: Visual assessment of crop injury on a scale of 0% (no injury) to 100% (crop death) at regular intervals after application.
 - Crop Yield: At maturity, the central rows of each plot are harvested, and the grain yield is determined and adjusted to a standard moisture content.

Mode of Action: Photosystem II Inhibition

Sebutylazine, like other triazine herbicides, acts by inhibiting photosynthesis in susceptible plants. Specifically, it targets Photosystem II (PSII), a key protein complex in the chloroplasts.

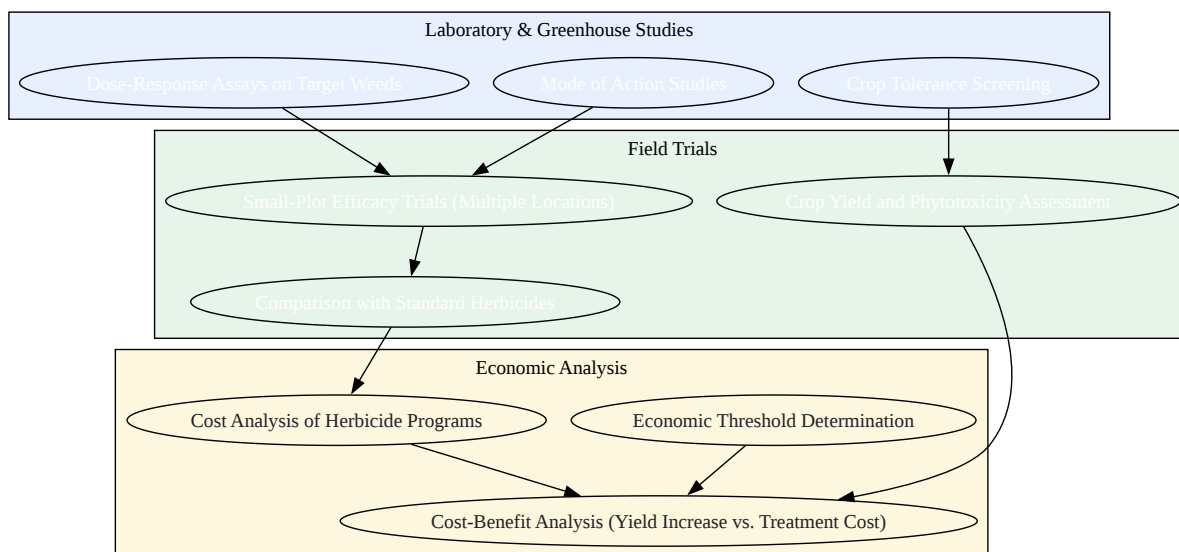


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This blockage leads to a buildup of highly reactive molecules within the chloroplast, causing oxidative damage to cell membranes and ultimately leading to weed death.

Experimental Workflow for Herbicide Evaluation

The process of evaluating a new herbicide like **Sebutylazine** for its cost-effectiveness involves a structured workflow from laboratory studies to large-scale field trials.



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Conclusion

Sebutylazine is a cost-effective option for weed management in maize, demonstrating efficacy comparable to atrazine and other standard herbicides against many key broadleaf weeds. Its performance against grass weeds can be more variable, and tank-mixing with other herbicides may be necessary for broad-spectrum control. The ultimate cost-effectiveness of **Sebutylazine** will depend on local weed pressure, herbicide pricing, and the potential for increased crop yield. As with all herbicides, proper stewardship, including adherence to recommended application rates and integrated weed management practices, is crucial to ensure long-term efficacy and sustainability.

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